

# Technical Guide: Molecular Weight of (4-(Methoxycarbonyl)-3-nitrophenyl)boronic Acid

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## Compound of Interest

Compound Name: (4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid

Cat. No.: B591704

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This technical guide provides a detailed analysis of the molecular weight of **(4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid**, a compound of interest in organic synthesis and medicinal chemistry.

## Chemical Identity and Molecular Formula

**(4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid** is an aromatic boronic acid derivative. Its structure consists of a phenylboronic acid core substituted with a methoxycarbonyl group at the 4-position and a nitro group at the 3-position. Based on this structure, the molecular formula is determined to be  $C_8H_8BNO_6$ .

A closely related isomer, 3-(Methoxycarbonyl)-5-nitrophenylboronic acid, shares the same molecular formula and, consequently, the same molecular weight<sup>[1]</sup>.

## Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **(4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid** is detailed below.

## Atomic Composition and Weights

The following table summarizes the atomic composition of the molecule and the standard atomic weights of each element.

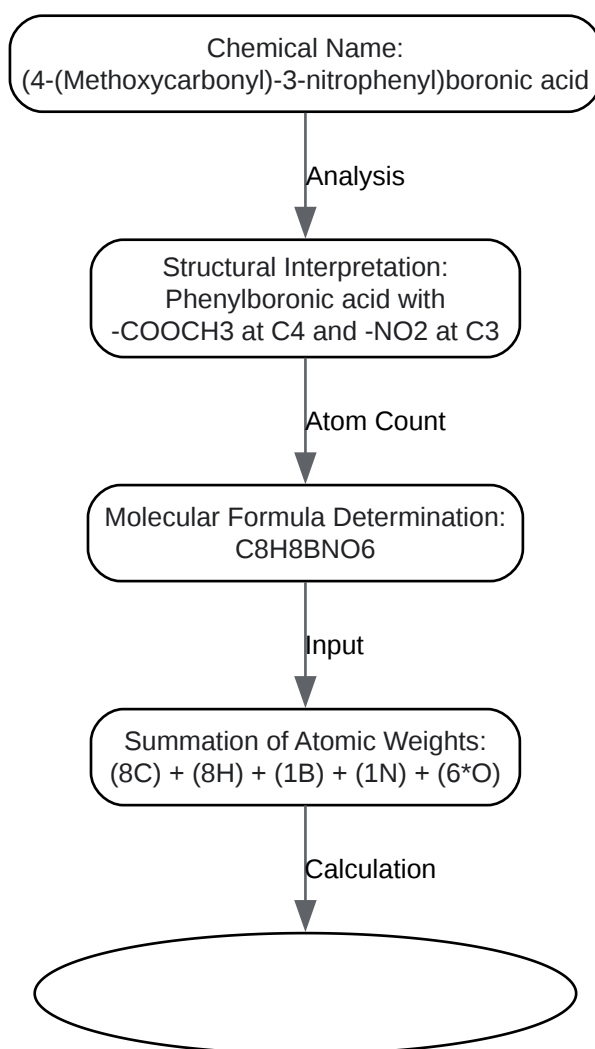
Element	Symbol	Count	Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	8	12.011	96.088
Hydrogen	H	8	1.008	8.064
Boron	B	1	10.811	10.811
Nitrogen	N	1	14.007	14.007
Oxygen	O	6	15.999	95.994
Total	24	224.964		

## Calculated Molecular Weight

Based on the atomic weights, the molecular weight of **(4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid** is 224.96 g/mol [\[1\]](#).

## Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process for determining the molecular weight of the compound from its chemical name.



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Figure 1. Logical workflow for calculating the molecular weight.

## Experimental Protocols

The determination of molecular weight for a specific chemical entity like **(4-(Methoxycarbonyl)-3-nitrophenyl)boronic acid** is a computational process based on its elemental composition and standard atomic weights. As such, experimental protocols for its determination are not applicable in this context. The standard method for experimental verification of molecular weight is mass spectrometry.

Disclaimer: This document is intended for informational purposes for a scientific audience. The provided data is based on established chemical principles and available data for isomeric

compounds.

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## References

- 1. chemimpex.com [chemimpex.com]
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